

Diocadecyl Phthalate: A Comparative Performance Analysis Against Industry-Standard Plasticizers

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Compound of Interest

Compound Name: *Diocadecyl phthalate*

Cat. No.: *B085369*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **diocadecyl phthalate**'s performance characteristics against leading industry-standard plasticizers, Dioctyl Terephthalate (DOTP) and Diisononyl Phthalate (DINP). The information presented is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection of appropriate plasticizers for their specific applications.

Executive Summary

Diocadecyl phthalate is a high-molecular-weight phthalate plasticizer. While it shares the general function of imparting flexibility to polymers, its specific performance data in direct comparison to widely used non-phthalate and high-molecular-weight phthalate alternatives is limited in publicly available literature. This guide consolidates the available data for **diocadecyl phthalate** and benchmarks it against the well-characterized industry standards, DOTP and DINP.

DOTP, a terephthalate, is a non-phthalate plasticizer increasingly favored for its strong safety profile and excellent performance in demanding applications, including medical devices.^{[1][2]} DINP, a high-molecular-weight ortho-phthalate, is a versatile and cost-effective plasticizer used in a wide range of general-purpose applications.^[1] The selection between these plasticizers often involves a trade-off between performance, cost, and regulatory considerations.

Physical and Chemical Properties

A fundamental understanding of the physical and chemical properties of these plasticizers is crucial for predicting their behavior in a formulation.

Property	Diioctadecyl Phthalate	Diioctyl Terephthalate (DOTP)	Diisononyl Phthalate (DINP)
CAS Number	14117-96-5	6422-86-2	68515-48-0
Molecular Formula	C44H78O4	C24H38O4	C26H42O4
Molecular Weight (g/mol)	671.09	~390.54	~418.6
Appearance	-	Clear, oily liquid	Transparent, oily liquid
Boiling Point (°C)	591.1 ± 18.0 (Predicted)	~400	~252 at 5 mmHg
Melting Point (°C)	56	-48	-
Density (g/cm³)	0.923 ± 0.06 (Predicted)	~0.984	~0.972 - 0.976
Water Solubility	-	Insoluble	Insoluble

Note: Data for **diioctadecyl phthalate** is limited and some values are predicted. Please refer to supplier technical data sheets for precise specifications.

Performance Benchmarking

The performance of a plasticizer is evaluated based on several key parameters that directly impact the properties of the final polymer product.

Plasticizer Efficiency

Plasticizer efficiency refers to the concentration of plasticizer required to achieve a desired level of flexibility in a polymer. This is often quantified by measuring the tensile properties of the plasticized material. While specific comparative data for **diioctadecyl phthalate** is not readily

available, the general principle is that higher molecular weight plasticizers may require slightly higher concentrations to achieve the same flexibility as their lower molecular weight counterparts.

Key Performance Indicators for Plasticizer Efficiency:

- **Tensile Strength:** The maximum stress a material can withstand before breaking.
- **Elongation at Break:** The maximum extent to which a material can be stretched before breaking.
- **Modulus of Elasticity:** A measure of the material's stiffness.

Quantitative data for the tensile properties of PVC plasticized with **dioctadecyl phthalate** is not available in the reviewed literature.

Volatility

Volatility, or the tendency of a plasticizer to evaporate from a material, is a critical factor for applications requiring long-term stability and performance, especially at elevated temperatures. Lower volatility is generally desirable. High-molecular-weight phthalates are known for their lower volatility compared to low-molecular-weight phthalates.

Plasticizer	Volatility (Weight Loss %)	Test Method
Dioctadecyl Phthalate	Data not available	ASTM D1203
Diethyl Terephthalate (DETP)	Lower than DOP	-
Diisononyl Phthalate (DINP)	Lower than DOP	-

Note: While direct quantitative data for **dioctadecyl phthalate** is unavailable, its high molecular weight suggests it would likely exhibit low volatility.

Migration Resistance

Plasticizer migration is the movement of the plasticizer from the polymer matrix to the surface or into an adjacent material. Low migration is crucial for applications where the plastic may

come into contact with foods, pharmaceuticals, or sensitive electronic components. High-molecular-weight plasticizers generally exhibit lower migration rates due to their larger molecular size.

Plasticizer	Migration Rate	Test Method
Diioctadecyl Phthalate	Data not available	ASTM D2199
Dioctyl Terephthalate (DOTP)	Lower than DOP	-
Diisononyl Phthalate (DINP)	Lower than DOP	-

Note: The larger molecular structure of **diioctadecyl phthalate** suggests it would have good migration resistance.

Applications in Research and Drug Development

The choice of plasticizer can be critical in the development of drug delivery systems, medical devices, and laboratory equipment.

- **Diioctadecyl Phthalate:** Limited information is available regarding its specific use in drug delivery. However, its high molecular weight and predicted low volatility and migration could make it a candidate for applications where long-term stability and minimal leaching are required. It has also been mentioned in the context of lubricant applications.
- **Dioctyl Terephthalate (DOTP):** Due to its favorable toxicological profile, DOTP is increasingly used in medical devices such as IV bags, tubing, and catheters as a safer alternative to traditional phthalates like DEHP.^[1] Its low migration characteristics are particularly beneficial in these applications.
- **Diisononyl Phthalate (DINP):** While facing some regulatory scrutiny in certain applications like toys, DINP is still widely used in many general-purpose flexible PVC products.^[1] Its use in direct-contact medical or pharmaceutical applications is less common than DOTP due to the availability of non-phthalate alternatives.

Experimental Protocols

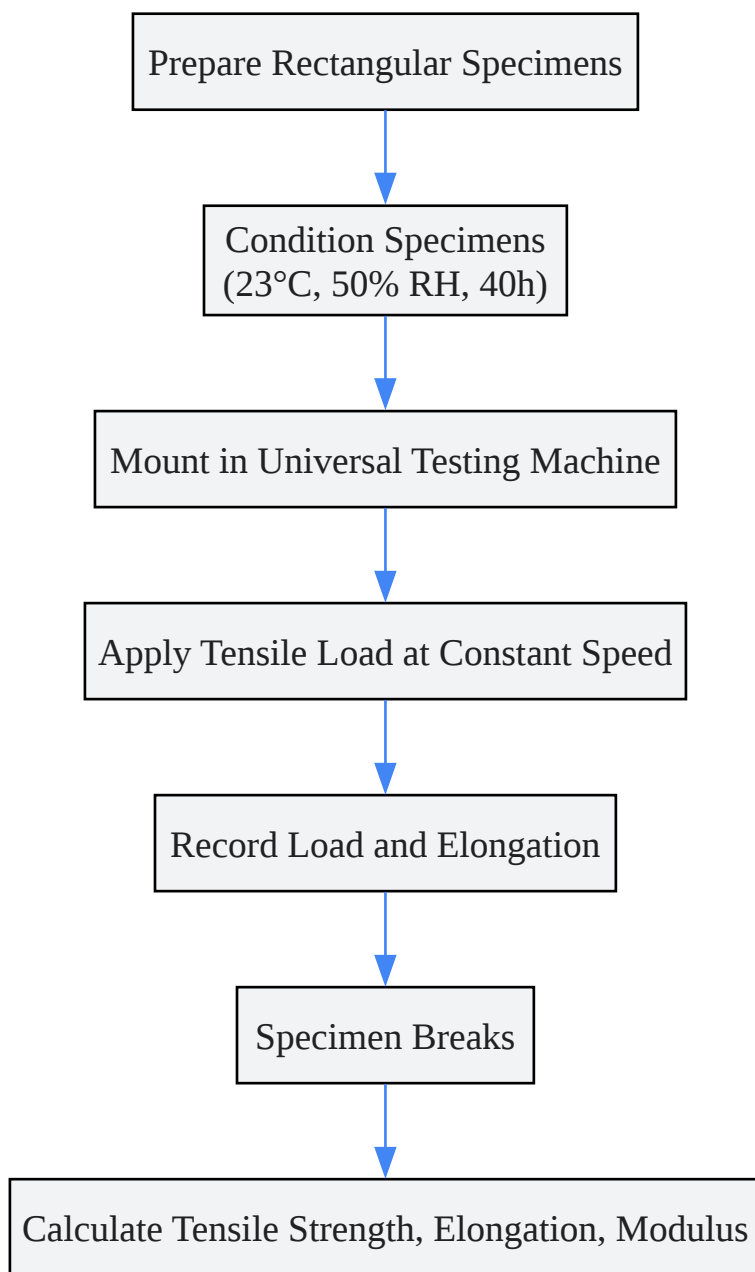
The following are summaries of the standard test methods used to evaluate the key performance indicators of plasticizers.

Tensile Properties of Thin Plastic Sheeting (ASTM D882-18)

This method determines the tensile properties of plastics in the form of thin sheeting (less than 1.0 mm thick).

Procedure:

- Specimen Preparation: Cut rectangular test specimens from the plastic sheet. The width is typically between 5 and 25.4 mm, and the length should be at least 150 mm.
- Conditioning: Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours prior to testing.
- Testing:
 - Mount the specimen in the grips of a universal testing machine.
 - Apply a tensile load at a constant rate of crosshead speed until the specimen breaks.
 - Record the load and elongation throughout the test.
- Calculations: From the load-elongation curve, calculate the tensile strength, elongation at break, and modulus of elasticity.



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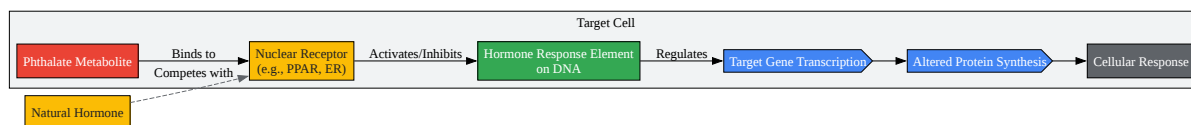
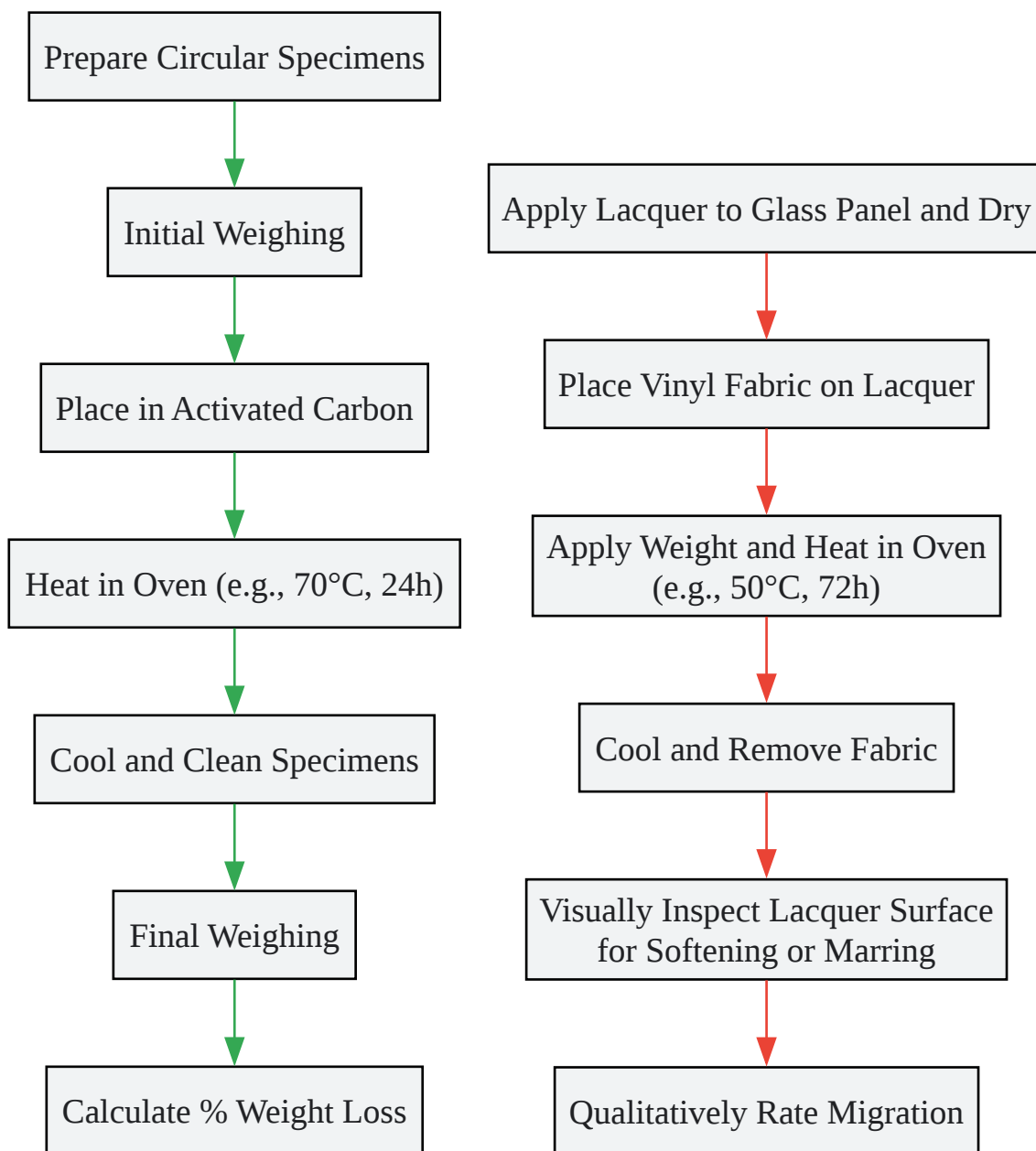
ASTM D882 Experimental Workflow

Volatile Loss from Plastics Using Activated Carbon Methods (ASTM D1203-16)

This method determines the volatile loss from a plastic material under defined conditions of time and temperature.

Procedure (Method A - Direct Contact):

- Specimen Preparation: Use circular specimens with a diameter of 50.8 mm and a thickness of 0.25 ± 0.025 mm.
- Initial Weighing: Weigh the conditioned specimens.
- Exposure: Place the specimens in a container with activated carbon, ensuring they are surrounded by the carbon.
- Heating: Place the container in an oven at a specified temperature (e.g., 70°C) for a specified time (e.g., 24 hours).
- Final Weighing: After cooling and cleaning, reweigh the specimens.
- Calculation: The volatile loss is calculated as the percentage of weight loss.[\[3\]](#)



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